

analysis of Thioildenafil in illicit supplements

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Compound Focus: Thioildenafil

CAS No.: 856190-47-1

Cat. No.: S870909

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Introduction & Background

Thioildenafil (also known as Sulfoildenafil, CAS 856190-47-1) is a synthetic thioketone analog of sildenafil that acts as a potent phosphodiesterase type 5 (PDE-5) inhibitor [1] [2]. It has been identified as a common adulterant in dietary supplements marketed for "sexual enhancement," often misleadingly labeled as "herbal" or "all-natural" [2] [3]. Its presence poses a significant public health risk due to the unknown safety profile, potential for adverse effects, and interactions with other medications, especially nitrates used for heart conditions [2].

The following sections provide a validated method for its detection and quantification, utilizing High-Performance Liquid Chromatography coupled with High-Resolution Mass Spectrometry (HPLC-HRMS) [4].

Materials and Methods

Chemicals and Reagents

- **Solvents:** HPLC-grade methanol, acetonitrile, and water.
- **Standards:** A certified reference standard of **Thioildenafil** is essential for accurate identification and quantification. **Thioildenafil** can be obtained from commercial biochemical suppliers (e.g., Santa Cruz Biotechnology, Catalog # sc-474390) [1].
- **Samples:** Suspected illicit health supplements in powder, capsule, or tablet form.

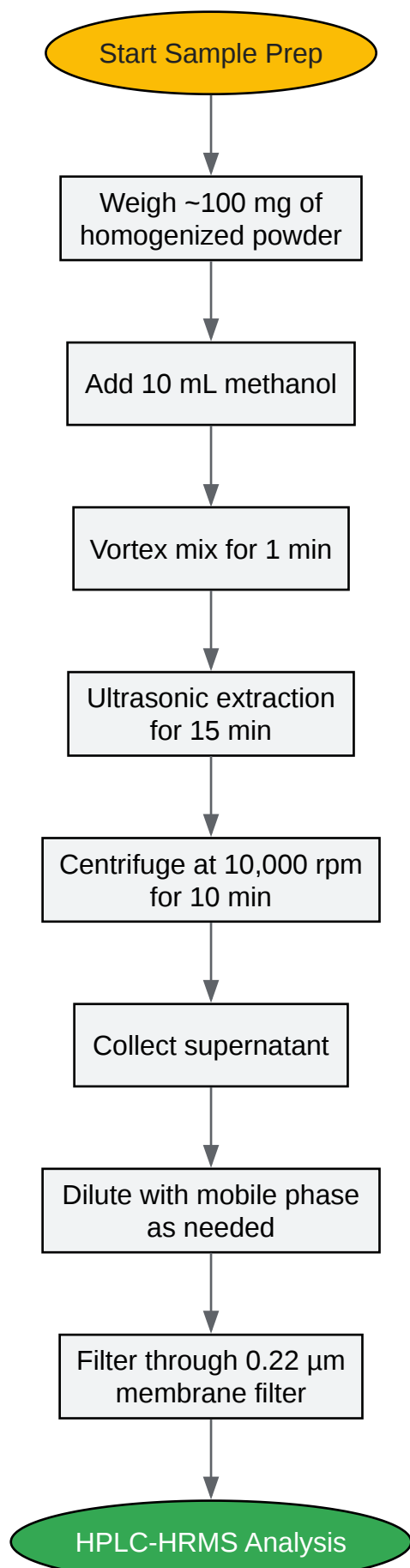
Instrumentation and Conditions

The protocol below is adapted from a published method for screening 11 anti-impotence preparations [4].

- **Chromatography:** High-Performance Liquid Chromatography (HPLC)
 - **Column:** A reverse-phase C18 column (e.g., 2.1 x 100 mm, 1.8 μ m) is recommended.
 - **Mobile Phase:** A binary gradient system consisting of:
 - **A:** 0.1% Formic acid in water
 - **B:** 0.1% Formic acid in acetonitrile
 - **Gradient Program:** A typical gradient might run from 5% B to 95% B over 10-15 minutes.
 - **Flow Rate:** 0.3 mL/min
 - **Column Temperature:** 40 °C
 - **Injection Volume:** 5 μ L
- **Detection:** High-Resolution Mass Spectrometry (HRMS)
 - **Ionization:** Electrospray Ionization (ESI), positive mode
 - **Full Scan Mode:** For accurate mass measurement, a resolution of >20,000 FWHM is recommended.
 - **Targeted MS/MS:** Fragmentation can be performed for confirmatory analysis.
 - The protonated molecule **[M+H]⁺** of **Thioildenafil** is observed at m/z 505.2037 (theoretical for $C_{23}H_{33}N_6O_3S_2^+$) [1].

Sample Preparation Protocol

The following workflow details the sample preparation steps.



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Results and Data Analysis

Method Validation Data

The following table summarizes key validation parameters for the HPLC-HRMS analysis of **Thioildenafil** as reported in the literature [4].

Validation Parameter	Result for Thioildenafil
Detection Limit (LOD)	25.0 ng/mL
Quantitation Limit (LOQ)	Not explicitly stated (Linear range begins at 5.0 ng/mL for most analytes)
Linear Range	5.0 - 200.0 ng/mL (for most analytes in the method)
Correlation Coefficient (r)	≥ 0.9990
Recovery (at specific spiked levels)	82.0% - 105.9%
Precision (Relative Standard Deviation)	4.7% - 16.5%

Structural Confirmation and Fragmentation

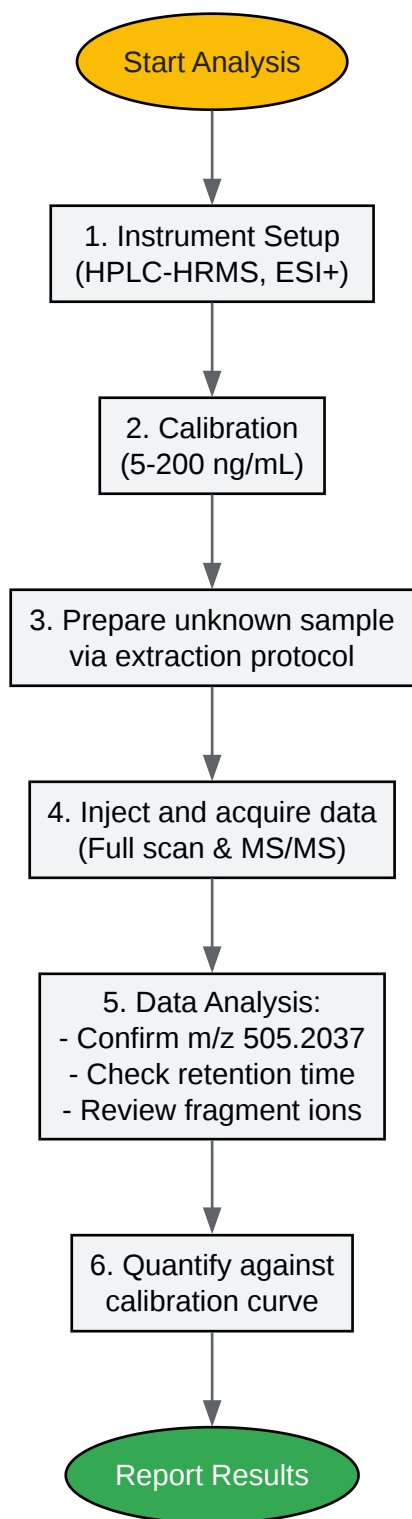
Thioildenafil can be differentiated from sildenafil by its core structural modifications: a sulfur-for-oxygen substitution in the pyrazolopyrimidine ring and 3,5-dimethyl groups on the piperazine ring (versus a 4-methyl group in sildenafil) [1] [2]. The following diagram illustrates its core chemical structure and the molecular formula.

Discussion & Application Notes

- **Analytical Specificity:** The use of HRMS is critical for distinguishing **Thioildenafil** from other sildenafil analogs (e.g., hydroxythiohomosildenafil, propoxyphenyl-thiohydroxyhomosildenafil) based on exact mass measurements and unique fragmentation patterns [3].
 - **Health Impact:** The primary risk of finding **Thioildenafil** in supplements is its unapproved status and unknown pharmacokinetics and toxicology. Consumers are exposed to a potent PDE-5 inhibitor without medical supervision, which can lead to severe hypotension, especially when combined with other medications [2].
 - **Regulatory Context:** **Thioildenafil** is not approved for medical use by any major regulatory agency (e.g., US FDA, EMA). Its presence in a dietary supplement is considered an illegal adulteration [2].
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Experimental Protocol Summary

For a quick reference in the laboratory, the core experimental steps are summarized below.



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References

1. | CAS 856190-47-1 | SCBT - Santa Cruz Biotechnology Thioildenafil [scbt.com]
2. Sulfoildenafil An analog of Sildenafil which has been used as an... [newdrugapprovals.org]
3. (PDF) Analysis of illicit dietary supplements sold in the Italian market... [academia.edu]
4. [Rapid screening and confirmation of illegally added anti- impotence...] [pubmed.ncbi.nlm.nih.gov]

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